

Physical and chemical properties of eicosyl dodecanoate

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Compound of Interest

Compound Name: *Arachidyl laurate*

Cat. No.: *B1598217*

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Eicosyl Dodecanoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical and chemical properties of eicosyl dodecanoate, also known as behenyl laurate. The information is compiled to support professionals in the fields of chemistry, materials science, and drug development in understanding and utilizing this long-chain wax ester.

Core Physicochemical Properties

Eicosyl dodecanoate (CAS No: 42231-82-3) is the ester formed from the esterification of dodecanoic acid (lauric acid) and eicosanol (arachidyl alcohol).[1] It is a saturated wax ester with long alkyl chains, contributing to its lipophilic nature.[2][3] At room temperature, it exists as a white solid.[3]

Property	Value	Reference
Molecular Formula	C32H64O2	[1]
Molecular Weight	480.8 g/mol	
Boiling Point	507°C at 760 mmHg	
Density	0.858 g/cm ³	
LogP (Octanol-Water Partition Coefficient)	11.49	
Polar Surface Area (PSA)	26.30 Å ²	
Refractive Index	1.456	
Flash Point	269.7°C	
Vapor Pressure	2.12E-10 mmHg at 25°C	

Spectroscopic Data

While extensive experimental spectra for eicosyl dodecanoate are not readily available in public databases, the expected spectral characteristics can be inferred from its structure and data on similar long-chain esters.

Spectroscopy	Expected Characteristics
^1H NMR	- A triplet around 4.0 ppm corresponding to the protons on the carbon adjacent to the ester oxygen (-O-CH ₂ -).- A triplet around 2.2 ppm for the protons on the carbon alpha to the carbonyl group (-CH ₂ -C=O).- A triplet at approximately 0.9 ppm for the terminal methyl groups of both the fatty acid and fatty alcohol chains.
^{13}C NMR	- A peak around 174 ppm for the carbonyl carbon (C=O) of the ester.- A signal at approximately 64 ppm for the carbon of the -O-CH ₂ - group.- Multiple peaks in the 20-35 ppm range for the methylene carbons of the long alkyl chains.- A peak around 14 ppm for the terminal methyl carbons.
Infrared (IR) Spectroscopy	- A strong absorption band around 1740 cm ⁻¹ due to the C=O stretching vibration of the ester group.- Strong C-H stretching vibrations in the 2850-2960 cm ⁻¹ region, characteristic of the long alkyl chains.- A C-O stretching band in the 1150-1250 cm ⁻¹ region.
Mass Spectrometry	- A molecular ion peak corresponding to the molecular weight of eicosyl dodecanoate (480.8 m/z).

Experimental Protocols

Synthesis of Eicosyl Dodecanoate via Lipase-Catalyzed Esterification

The synthesis of eicosyl dodecanoate is commonly achieved through the esterification of dodecanoic acid and eicosanol. Enzymatic synthesis using lipase is a preferred method due to its high selectivity and mild reaction conditions, which minimizes the formation of byproducts.

Materials:

- Dodecanoic acid (Lauric acid)
- Eicosanol (Arachidyl alcohol)
- Immobilized lipase (e.g., from *Candida antarctica*)
- Anhydrous organic solvent (e.g., hexane or toluene)
- Molecular sieves (for water removal)

Procedure:

- **Reactant Preparation:** Dodecanoic acid and eicosanol are dissolved in an anhydrous organic solvent in a reaction vessel. A typical molar ratio of fatty acid to alcohol is 1:1 to 1:1.2.
- **Enzyme Addition:** The immobilized lipase is added to the reactant mixture. The enzyme loading is typically between 5% and 10% (w/w) of the total substrate weight.
- **Reaction Conditions:** The mixture is incubated at a controlled temperature, generally between 40°C and 60°C, with constant stirring. To drive the equilibrium towards ester formation, the water produced during the reaction is removed. This can be achieved by performing the reaction under a vacuum or by adding molecular sieves to the reaction medium.
- **Monitoring the Reaction:** The progress of the esterification can be monitored by taking aliquots at different time intervals and analyzing the fatty acid content by titration with a standard alkali solution or by gas chromatography (GC).
- **Product Isolation and Purification:** Once the reaction reaches the desired conversion, the enzyme is removed by filtration. The solvent is then evaporated under reduced pressure. The resulting crude ester can be purified by column chromatography on silica gel or by recrystallization from a suitable solvent.

Potential Applications and Biological Activity

Currently, there is limited publicly available information on the specific biological activity of eicosyl dodecanoate. Its constituent molecules, dodecanoic acid and eicosanol, offer some insights into its potential properties. Dodecanoic acid is known for its antimicrobial properties.

Due to its high lipophilicity and waxy nature, eicosyl dodecanoate is a candidate for various applications in the pharmaceutical and cosmetic industries:

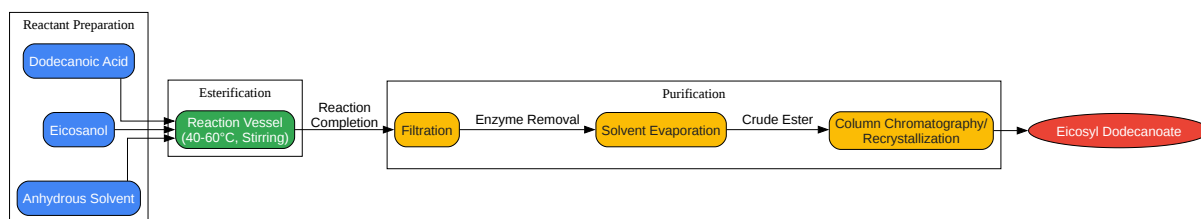
- **Drug Delivery:** It can be used in the formulation of lipid-based drug delivery systems, such as solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs), to enhance the solubility and bioavailability of poorly water-soluble drugs.
- **Cosmetics and Personal Care:** Its emollient and moisturizing properties make it suitable for use in skin creams, lotions, and other personal care products.
- **Food Industry:** It has potential as a coating agent for fruits and other food products to prevent moisture loss and extend shelf life.

While no specific signaling pathways for eicosyl dodecanoate have been elucidated, it is hypothesized that, like other fatty acid derivatives, it could potentially modulate inflammatory pathways such as NF- κ B and MAPK.

Safety and Toxicology

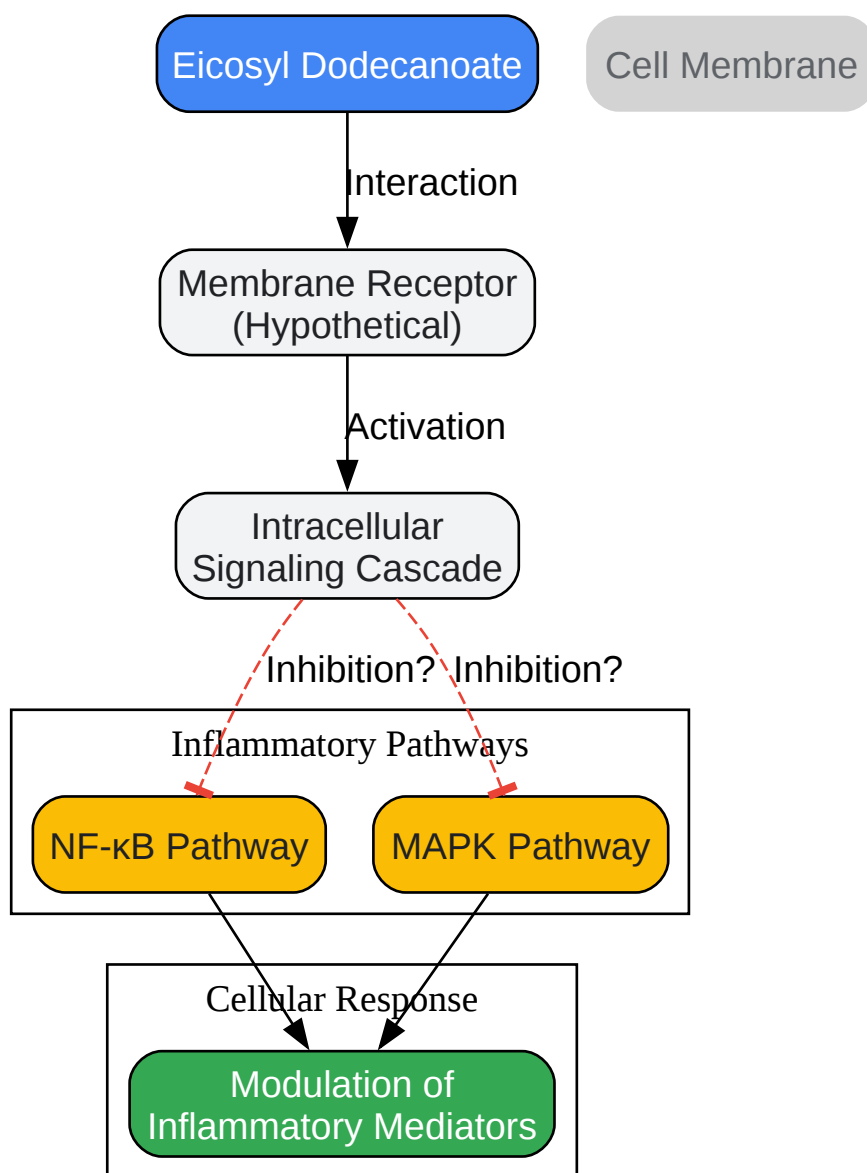
Specific safety and toxicity data for eicosyl dodecanoate are not readily available. For many alkyl esters, the Cosmetic Ingredient Review (CIR) Expert Panel has concluded that they are safe in present practices of use and concentration when formulated to be non-irritating. As with any chemical, it should be handled in a well-ventilated area, and direct contact with skin and eyes should be avoided. It should be stored in a cool, dry place away from oxidizing agents.

Visualizations



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Caption: Workflow for the synthesis of eicosyl dodecanoate.



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Caption: Hypothetical anti-inflammatory mechanism.

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